

An In-depth Technical Guide to the Synthesis and Characterization of 4-Methylbenzenesulfonohydrazide

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Compound of Interest

Compound Name: 4-Methylbenzenesulfonohydrazide

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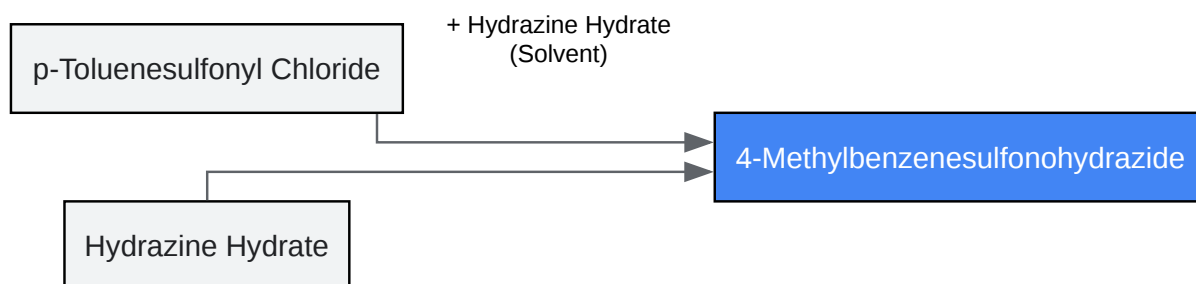
This technical guide provides a comprehensive overview of the synthesis and characterization of **4-methylbenzenesulfonohydrazide**, a versatile reagent in organic synthesis. This document details the prevalent synthetic methodology, purification techniques, and a full suite of characterization protocols, including spectroscopic and physical property analysis. All quantitative data is presented in clear, tabular formats for ease of comparison and interpretation.

Synthesis of 4-Methylbenzenesulfonohydrazide

The most common and efficient method for the synthesis of **4-methylbenzenesulfonohydrazide** (also known as p-toluenesulfonylhydrazide or TSH) involves the reaction of p-toluenesulfonyl chloride with hydrazine hydrate.^{[1][2][3][4]} This nucleophilic substitution reaction is typically carried out in a suitable solvent to yield the desired product.^{[1][4]}

Synthesis Pathway

The reaction proceeds via the nucleophilic attack of the hydrazine on the electrophilic sulfur atom of the p-toluenesulfonyl chloride, leading to the formation of **4-methylbenzenesulfonohydrazide** and hydrochloric acid as a byproduct.^[3]



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Caption: Synthesis of **4-Methylbenzenesulfonohydrazide**.

Experimental Protocol

This protocol is a modification of a previously published procedure.^[1]

Materials:

- p-Toluenesulfonyl chloride
- Hydrazine hydrate (85% or 95%)^[1]
- Tetrahydrofuran (THF)^[1]
- Distilled water
- Celite

Equipment:

- Three-necked round-bottomed flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Ice bath

- Separatory funnel
- Büchner funnel and flask

Procedure:

- In a 1 L three-necked round-bottomed flask equipped with a mechanical stirrer, thermometer, and dropping funnel, dissolve 200 g (1.05 moles) of p-toluenesulfonyl chloride in 350 ml of tetrahydrofuran.[1]
- Cool the stirred mixture to 10–15 °C using an ice bath.[1]
- Slowly add a solution of 135 ml of 85% hydrazine hydrate (2.22 moles) in water, maintaining the reaction temperature between 10 °C and 20 °C.[1]
- After the addition is complete, continue stirring for an additional 15 minutes.[1]
- Transfer the reaction mixture to a separatory funnel and discard the lower aqueous layer.[1]
- Filter the upper tetrahydrofuran layer through a bed of Celite to remove any suspended particles.[1]
- Wash the Celite with a small amount of tetrahydrofuran.[1]
- Combine the clear filtrates and, while stirring vigorously, slowly add two volumes of distilled water to precipitate the product.[1]
- Collect the white, fluffy crystalline needles of **4-methylbenzenesulfonohydrazide** by suction filtration.[1]
- Wash the collected solid with cold water and air dry or dry in a vacuum.[4]

Purification

The crude product can be purified by recrystallization. A common method involves dissolving the compound in hot methanol, filtering, and then precipitating the pure product by adding distilled water.[4]

Characterization of 4-Methylbenzenesulfonohydrazide

Thorough characterization is essential to confirm the identity and purity of the synthesized **4-methylbenzenesulfonohydrazide**. This section outlines the key analytical techniques and expected results.

Physical Properties

The physical properties of **4-methylbenzenesulfonohydrazide** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	[2]
Molecular Weight	186.23 g/mol	[2]
Appearance	White to off-white crystalline powder	[2]
Melting Point	105-107 °C	[2]
Solubility	Slightly soluble in water; soluble in ethanol and methanol.	[2]

Spectroscopic Analysis

Spectroscopic methods provide detailed structural information about the synthesized molecule.

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

Experimental Protocol:

- Prepare a sample by dissolving 5-10 mg of the synthesized **4-methylbenzenesulfonohydrazide** in a suitable deuterated solvent (e.g., DMSO-d₆).

- Acquire ^1H and ^{13}C NMR spectra using a standard NMR spectrometer (e.g., 300 MHz or higher).
- Process the acquired data to obtain the final spectra for analysis.

^1H NMR Data (300 MHz, DMSO- d_6):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.87	d	2H	Aromatic (ortho to SO_2)
7.61	d	2H	Aromatic (meta to SO_2)
4.85	s	2H	$-\text{NH}_2$
2.42	s	3H	$-\text{CH}_3$

Note: The ^1H NMR data presented is for a derivative, 4-methyl-N-(1-benzyl)-N'-(1-benzylidene)benzenesulfonohydrazide, as a direct spectrum for the parent compound was not available in the search results. However, the aromatic and methyl proton signals are expected to be in similar regions for **4-methylbenzenesulfonohydrazide**.[\[5\]](#)

^{13}C NMR Data (75 MHz, DMSO- d_6):

Chemical Shift (δ) ppm	Assignment
146.90	Aromatic C (ipso to SO_2)
144.04	Aromatic C (ipso to CH_3)
130.04	Aromatic CH
127.74	Aromatic CH
21.8	$-\text{CH}_3$

Note: Similar to the ^1H NMR data, this ^{13}C NMR data is for a derivative. The aromatic and methyl carbon signals are indicative.^[5]

IR spectroscopy is used to identify the functional groups present in the molecule.

Experimental Protocol:

- Prepare a sample of the synthesized compound, typically as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
- Record the IR spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$.
- Identify the characteristic absorption bands corresponding to the functional groups.

Characteristic IR Absorption Bands:

Wavenumber (cm^{-1})	Functional Group
$\sim 3300\text{--}3400$	N-H stretching
$\sim 2921, 2854$	C-H stretching (aromatic and aliphatic)
~ 1598	C=C stretching (aromatic)
$\sim 1355, 1167$	S=O stretching (sulfonyl)

Reference for IR data is based on a derivative, but the key functional group vibrations are expected to be similar.^[5]

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

Experimental Protocol:

- Introduce a small amount of the sample into the mass spectrometer using a suitable ionization technique (e.g., Electron Ionization - EI).
- Acquire the mass spectrum.

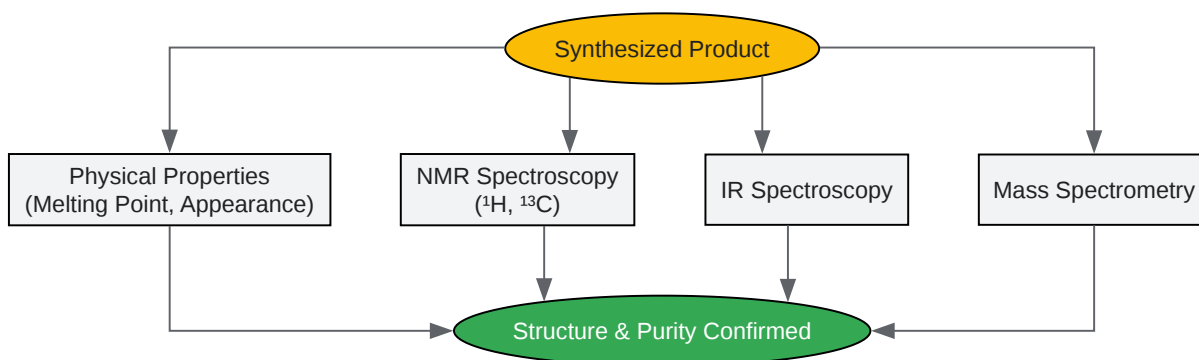
- Analyze the molecular ion peak and the fragmentation pattern to confirm the structure.

Expected Mass Spectrum Data:

m/z	Interpretation
186	[M] ⁺ (Molecular Ion)

Characterization Workflow

The following diagram illustrates the logical workflow for the comprehensive characterization of the synthesized **4-methylbenzenesulfonohydrazide**.



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Caption: Workflow for Characterization.

Conclusion

This guide has provided a detailed protocol for the synthesis of **4-methylbenzenesulfonohydrazide** via the reaction of p-toluenesulfonyl chloride and hydrazine hydrate. Furthermore, a comprehensive suite of analytical techniques for its characterization has been outlined, complete with expected data and experimental methodologies. The provided information will be a valuable resource for researchers and professionals in the fields of chemical synthesis and drug development, enabling the reliable preparation and verification of this important chemical reagent.

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